

# Betamethasone dipropionate-d10 CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Betamethasone dipropionate-d10

Cat. No.: B12407923

[Get Quote](#)

## In-Depth Technical Guide: Betamethasone Dipropionate-d10

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Betamethasone dipropionate-d10**, a deuterated analog of the potent synthetic glucocorticoid, Betamethasone dipropionate. This document is intended for use by professionals in research, scientific, and drug development fields, offering key data, experimental methodologies, and an overview of its biological context.

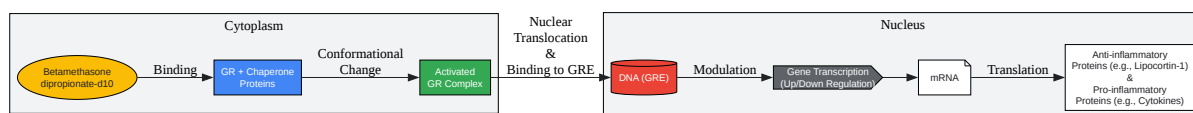
## Core Compound Data

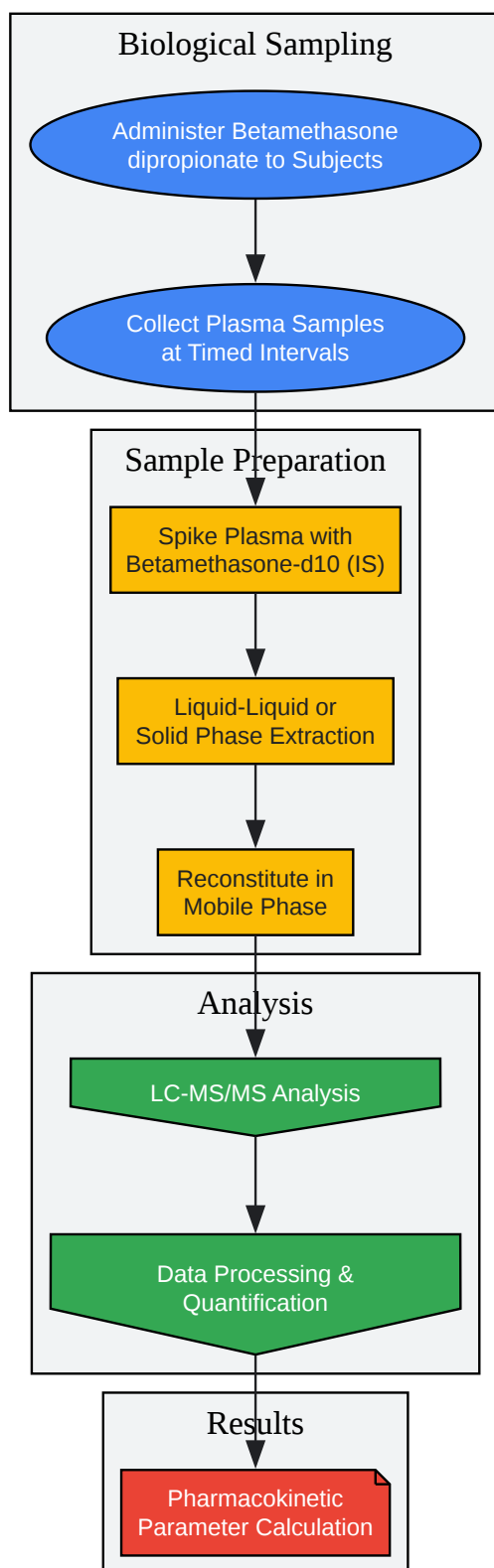
Quantitative data for **Betamethasone dipropionate-d10** and its unlabeled counterpart are summarized below for direct comparison.

Property	Betamethasone dipropionate-d10	Betamethasone dipropionate (Unlabeled)
CAS Number	2280940-19-2[1]	5593-20-4[1][2][3]
Molecular Weight	514.65 g/mol [1][4]	504.59 g/mol [3]
Molecular Formula	C <sub>28</sub> H <sub>27</sub> D <sub>10</sub> FO <sub>7</sub> [1][4]	C <sub>28</sub> H <sub>37</sub> FO <sub>7</sub> [3]

## Glucocorticoid Receptor Signaling Pathway

Betamethasone dipropionate, like other corticosteroids, exerts its effects by interacting with the glucocorticoid receptor (GR). The deuterated form is expected to follow the same signaling cascade. The mechanism involves the binding of the steroid to cytoplasmic GR, which then translocates to the nucleus to modulate gene expression.<sup>[1][5][6]</sup> This process ultimately leads to the anti-inflammatory, immunosuppressive, and vasoconstrictive actions characteristic of this class of drugs.<sup>[2][7]</sup>





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. octagonchem.com [octagonchem.com]
- 2. What is the mechanism of Betamethasone Dipropionate? [synapse.patsnap.com]
- 3. geneglobe.qiagen.com [geneglobe.qiagen.com]
- 4. Articles [globalrx.com]
- 5. Frontiers | New insights in glucocorticoid receptor signaling – more than just a ligand binding receptor [frontiersin.org]
- 6. The Biology of the Glucocorticoid Receptor: New Signaling Mechanisms in Health and Disease - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Betamethasone Dipropionate: Package Insert / Prescribing Info [drugs.com]
- To cite this document: BenchChem. [Betamethasone dipropionate-d10 CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12407923#betamethasone-dipropionate-d10-cas-number-and-molecular-weight]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)